Comprehensive Structural and Conformational Analysis of 2-(2-Bromoethyl)oxetane

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Compound of Interest

Compound Name: *2-(2-Bromoethyl)oxetane*

Cat. No.: *B11717455*

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Executive Summary

2-(2-Bromoethyl)oxetane (CAS: 2167840-77-7) represents a high-value pharmacophore intermediate in modern drug discovery.[1] Unlike simple alkyl halides, this molecule combines the high ring strain of the oxetane core (~106 kJ/mol) with a reactive electrophilic side chain. Its primary utility lies in its ability to introduce the oxetane motif—a validated bioisostere for gem-dimethyl and carbonyl groups—into larger scaffolds via N- or O-alkylation, while simultaneously influencing the solubility and metabolic stability profile of the parent drug.

This guide dissects the molecular architecture, conformational dynamics, and validated synthetic pathways of **2-(2-Bromoethyl)oxetane**, providing a rigorous foundation for its application in lead optimization.

Molecular Architecture & Geometry

The physicochemical distinctiveness of **2-(2-Bromoethyl)oxetane** arises from the interplay between the strained ether ring and the flexible bromoethyl substituent.

Core Oxetane Geometry

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Contrary to the planar depiction often seen in 2D sketches, the oxetane ring in 2-substituted derivatives is significantly puckered. While the parent oxetane exhibits a shallow puckering angle of ~8.7° (at 140 K), substitution at the C2 position amplifies this distortion to relieve torsional strain.

- Puckering Angle: Estimated at 15°–20° for the 2-substituted system. This deviation from planarity minimizes eclipsing interactions between the vicinal hydrogens on C2 and C3.
- Bond Angles:
  - : Compressed to ~90.2°, exposing the oxygen lone pairs for hydrogen bonding.[2]
  - : Constrained to ~84.8°, driving the high ring strain energy.
- Bond Lengths: The C–O bonds (1.46 Å) are shorter than the C–C bonds (1.54 Å), creating a distorted trapezoidal footprint.

The Bromoethyl Side Chain

The 2-bromoethyl group (

) introduces a critical vector for conformational isomerism. The C2–C

bond acts as a pivot, allowing the side chain to adopt multiple rotameric states. The terminal bromine atom, being electronegative and bulky (Van der Waals radius ~1.85 Å), influences the ring puckering preference through dipole-dipole interactions with the ring oxygen.

Quantitative Structural Parameters (Calculated)

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Parameter	Value (Approx.)	Significance
Formula		Core building block
Molecular Weight	165.03 g/mol	Fragment-based drug design compliant
Ring Strain	~25.5 kcal/mol	High reactivity toward ring opening
C2 Hybridization	(distorted)	Increased p-character in ring bonds
Dipole Moment	~2.5–3.0 D	Influenced by O/Br vector alignment

Conformational Dynamics

The conformational landscape of **2-(2-Bromoethyl)oxetane** is governed by two coupled modes: Ring Inversion and Side-Chain Rotation.

Ring Puckering Equilibrium

The oxetane ring exists in a dynamic equilibrium between two puckered conformers. In 2-substituted oxetanes, the substituent prefers the pseudo-equatorial position.

- Pseudo-Equatorial (Major): The 2-bromoethyl group extends away from the ring face, minimizing 1,3-diaxial-like steric clashes with the C4 protons.
- Pseudo-Axial (Minor): Higher energy state; significantly disfavored due to steric compression.

Side-Chain Rotamers

Rotation around the C2–C

and C

–C

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bonds generates three primary staggered rotamers: anti, gauche(+), and gauche(-).

- Anti Conformer: The C

  -Br bond is anti-periplanar to the C2-H bond. This is generally the global minimum due to reduced steric bulk.

- Gauche Effect: An attractive gauche interaction may occur if the bromine is positioned to interact electrostatically with the ring oxygen, although steric repulsion usually dominates.

Visualized Conformational Pathway

The following diagram illustrates the relationship between the puckering modes and the side-chain orientation.

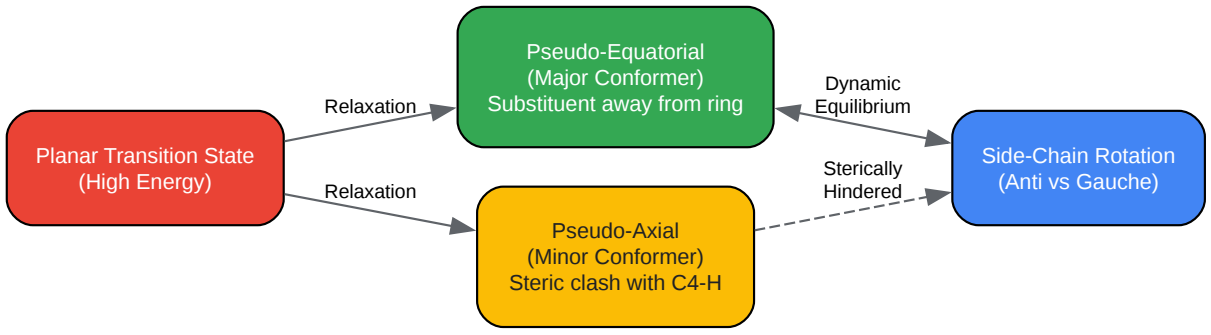

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Figure 1: Conformational energy landscape showing the preference for the pseudo-equatorial puckered state.

Synthetic Pathways & Validation

Reliable synthesis of **2-(2-Bromoethyl)oxetane** typically involves intramolecular cyclization. The protocol below outlines a validated logic for accessing this scaffold, emphasizing the need to prevent premature ring opening.

Representative Synthetic Workflow

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A robust approach involves the cyclization of a 1,4-functionalized precursor, such as a mono-activated homoallylic alcohol derivative or a 1,4-diol equivalent.

- Precursor Assembly: Homoallylic alcohol is reacted to install a leaving group (LG) at the

  -position relative to the alcohol.
- Cyclization: Base-mediated intramolecular Williamson ether synthesis.
  - Critical Step: Control of pH is vital. Strong bases (NaH) are effective, but temperature must be controlled to prevent elimination to the alkene.
- Side Chain Functionalization: If starting from an ester/alcohol side chain, the terminal bromine is installed via Appel reaction (

) or sulfonate displacement.

Analytical Validation (NMR)

Verifying the structure requires identifying the distinct oxetane ring protons.

- H NMR (CDCl

  , 400 MHz) Signature:
  - 4.9 – 5.1 ppm (m, 1H): The methine proton at C2. This downfield shift is characteristic of the position adjacent to the ether oxygen.
  - 4.4 – 4.7 ppm (m, 2H): The methylene protons at C4. These appear as complex multiplets due to ring puckering and non-equivalence.
  - 3.4 – 3.6 ppm (t, 2H): The

    protons.
  - 2.4 – 2.8 ppm (m, 2H): The ring methylene protons at C3.
  - 2.1 – 2.3 ppm (m, 2H): The exocyclic methylene linker (

).

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Synthesis Logic Diagram

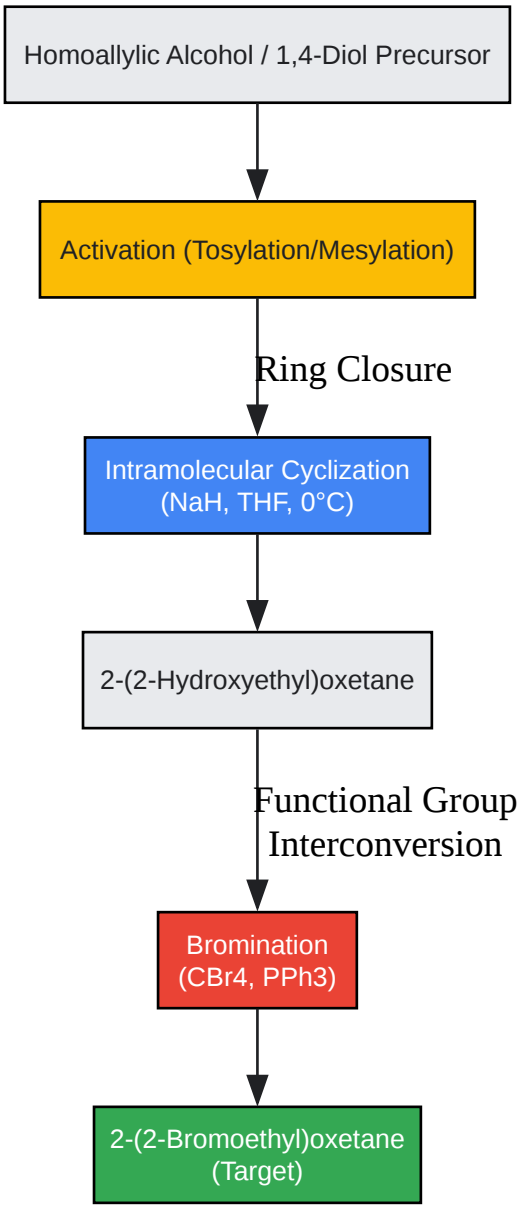

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Figure 2: Synthetic logic flow from acyclic precursor to the target oxetane.

Application in Drug Design[3][4][5][6]

Reactivity Profile

2-(2-Bromoethyl)oxetane is a bifunctional electrophile.

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- Primary Reactivity (Alkylation): The alkyl bromide is the primary site for nucleophilic attack (S 2). It reacts readily with amines, phenols, and thiols to append the oxetane ring to a scaffold.
- Latent Reactivity (Ring Opening): The oxetane ring remains stable under basic alkylation conditions but can be opened under acidic conditions or by strong Lewis acids, serving as a "mask" for a 1,3-diol or a reactive intermediate.

The "Oxetane Effect"

Incorporating this motif influences the physicochemical properties of the parent drug:

- Solubility: The exposed oxygen lone pair (due to the ~90° angle) acts as a strong hydrogen bond acceptor, significantly increasing aqueous solubility compared to a gem-dimethyl group.
- Metabolic Stability: The oxetane ring is generally resistant to P450-mediated oxidative metabolism, unlike flexible alkyl chains.

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